Calcium Orange: A Technical Guide to a Single-Wavelength Calcium Indicator

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Calcium orange*
CAS No.:	*138067-56-8*
Cat. No.:	*B1178576*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of **Calcium Orange**, a fluorescent indicator widely used for the detection of intracellular calcium. It details its classification as a single-wavelength indicator, its spectral and binding properties, and protocols for its application in cellular imaging.

Core Principle: **Calcium Orange** is a Single-Wavelength Indicator

Calcium Orange is definitively a single-wavelength indicator.[1][2] Upon binding to calcium ions (Ca^{2+}), it exhibits a significant increase in fluorescence intensity with negligible shifts in its excitation or emission spectra.[2] This characteristic distinguishes it from ratiometric indicators, which display a pronounced wavelength shift upon ion binding. The primary advantage of single-wavelength indicators like **Calcium Orange** lies in their bright signals, which are optimal for detecting modest and transient changes in Ca^{2+} concentration.[1][3] However, measurements can be influenced by factors such as variations in dye concentration, photobleaching, and cell thickness.[1][4]

© 2026 BenchChem. All rights reserved.

Quantitative Data Summary

The key spectral and chemical properties of **Calcium Orange** are summarized in the table below. These values are crucial for designing experiments and selecting appropriate optical filters and light sources.

Property	Value	Source(s)
Indicator Type	Single-Wavelength	[1][2]
Excitation Maximum (Ex)	~549 nm	[5][6]
Emission Maximum (Em)	~576 nm	[5][6]
Dissociation Constant (Kd)	~185 nM	[1][7]
Formulation	Cell-permeant acetoxymethyl (AM) ester	[6][8]

Note: The Kd value can be influenced by experimental conditions such as pH, temperature, and ionic strength.[3]

Experimental Protocols

A concentrated stock solution is prepared for long-term storage and subsequent dilution to working concentrations.

- Reconstitution: Prepare a 2 to 5 mM stock solution of the **Calcium Orange** AM ester in high-quality, anhydrous dimethyl sulfoxide (DMSO).
- Storage: Aliquot the stock solution into small volumes to avoid repeated freeze-thaw cycles. Store desiccated at ≤–20°C and protected from light.

This protocol outlines the steps for loading the cell-permeant AM ester form of the dye into live cells.

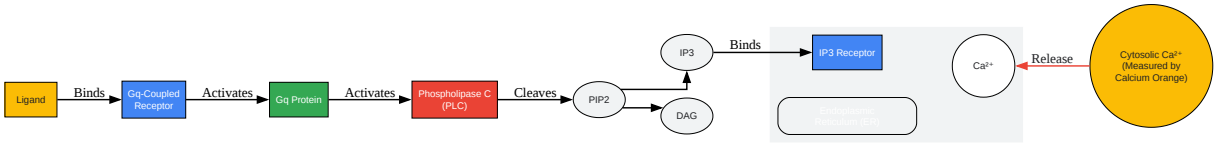
- Cell Culture: Plate cells on an appropriate imaging dish or plate (e.g., glass-bottom dishes) and culture to the desired confluency.

© 2026 BenchChem. All rights reserved.

- Prepare Loading Buffer: Dilute the **Calcium Orange** AM stock solution into a suitable physiological buffer (e.g., Hanks' Balanced Salt Solution - HBSS) to a final working concentration, typically in the range of 1-10 µM.
- Cell Incubation: Remove the cell culture medium and replace it with the **Calcium Orange** AM loading buffer.[6]
- Incubation Period: Incubate the cells for 30-60 minutes at 37°C in a CO_2 incubator.[6] The optimal time may vary depending on the cell type.
- Washing: After incubation, wash the cells three times with fresh, warm physiological buffer to remove any extracellular dye.[6]
- De-esterification: Incubate the cells for an additional 30 minutes in a fresh buffer to allow for the complete de-esterification of the AM ester by intracellular esterases, which traps the active form of the dye within the cells.[6]
- Imaging: The cells are now ready for fluorescence imaging. Excite the sample near 549 nm and collect the emission centered around 576 nm.

Visualizations

Calcium Orange is frequently used to visualize calcium release from intracellular stores, a key event in many signaling pathways. The diagram below illustrates the Gq protein-coupled receptor (GPCR) pathway, a common mechanism for intracellular calcium mobilization.

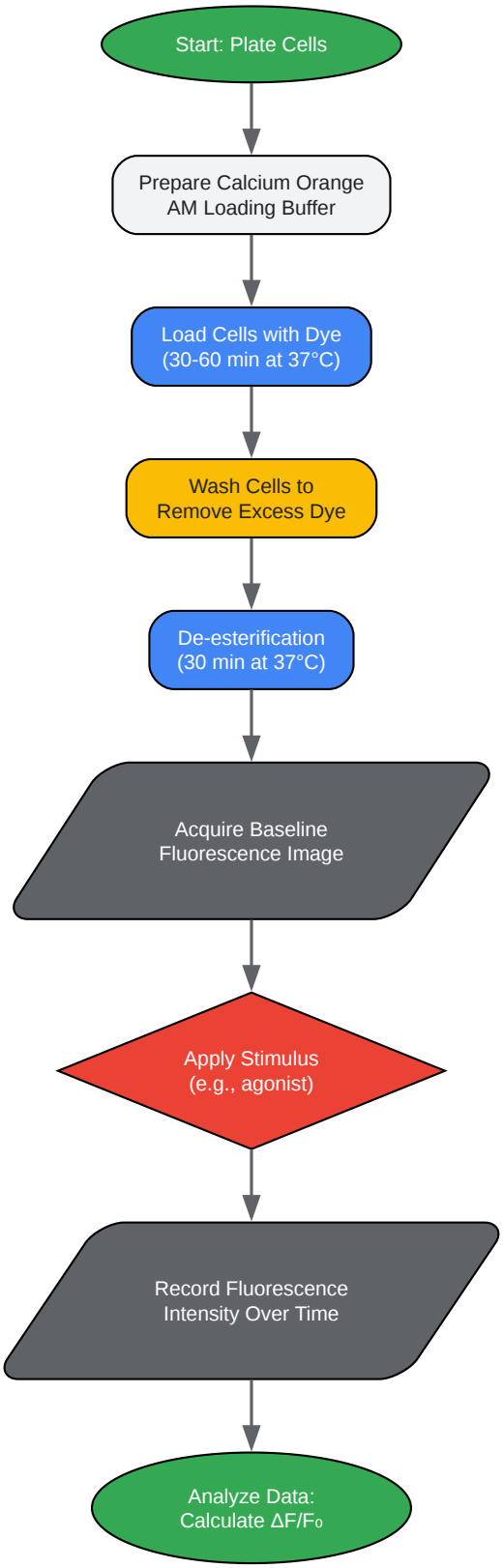


Click to download full resolution via product page

Gq-PLC-IP_3 signaling pathway for Ca^{2+} release.

The following diagram outlines the logical flow of an experiment using **Calcium Orange** to measure intracellular calcium changes.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Workflow for intracellular Ca^{2+} measurement.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Chemical Calcium Indicators - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Fluorescent Ca2+ Indicators Excited with Visible Light—Section 19.3 | Thermo Fisher Scientific - HU [thermofisher.com]
- 3. resources.biomol.com [resources.biomol.com]
- 4. What are the advantages of using a ratiometric calcium probe vs. a single-channel dye? | AAT Bioquest [aatbio.com]
- 5. Spectrum [Calcium Orange] | AAT Bioquest [aatbio.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. Calcium Orange™, AM, cell permeant - Special Packaging 10 x 50 µg | Buy Online [thermofisher.com]
- To cite this document: BenchChem. [Calcium Orange: A Technical Guide to a Single-Wavelength Calcium Indicator]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1178576/docs#calcium-orange-a-technical-guide-to-a-single-wavelength-calcium-indicator]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.